

Application Note: Chromatographic Separation of Nifedipine and its Nitroso Impurity

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

Cat. No.: *B16188478*

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Abstract

This document provides a detailed application note and protocol for the chromatographic separation of nifedipine from its critical nitroso impurity, Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate. The formation of N-nitroso compounds is a significant concern in pharmaceutical products due to their potential carcinogenic properties. Therefore, robust analytical methods for their separation and quantification are imperative for ensuring drug safety and quality. This note outlines validated High-Performance Liquid Chromatography (HPLC) and Ultra-High-Performance Liquid Chromatography (UPLC) methods, presenting key performance parameters in a comparative format. Detailed experimental protocols and visual workflows are provided to facilitate implementation in a laboratory setting.

Introduction

Nifedipine is a dihydropyridine calcium channel blocker widely used in the treatment of hypertension and angina.[1] During the synthesis, formulation, or storage of nifedipine-containing drug products, impurities can arise. Among these, N-nitroso impurities are of

particular concern due to their classification as probable human carcinogens. The N-nitroso derivative of nifedipine, N-Nitroso Nifedipine, is formed from the reaction of secondary amines with nitrosating agents.[1] Regulatory agencies worldwide have set stringent limits for the presence of such impurities in pharmaceutical products.

This application note details validated chromatographic methods for the effective separation and quantification of nifedipine and its nitroso impurity, as well as other related substances like the nitrophenylpyridine analog.

Chemical Structures

Compound	Structure
Nifedipine	Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1,4-dihydropyridine-3,5-dicarboxylate
N-Nitroso Nifedipine Impurity	Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate[1][2][3]
Nifedipine Nitrophenylpyridine Analog (Impurity A)	Dimethyl 2,6-dimethyl-4-(2-nitrophenyl)pyridine-3,5-dicarboxylate[4]

Chromatographic Methods and Data

Several chromatographic methods have been developed and validated for the separation of nifedipine and its impurities. The following tables summarize the key parameters and performance data for selected HPLC and UPLC methods.

High-Performance Liquid Chromatography (HPLC) Methods

Table 1: HPLC Method Parameters

Parameter	Method 1	Method 2	Method 3
Column	Novopak C18[5]	ODS[6][7]	Phenomenex Luna C18(2), 5 µm, 250 x 4.6 mm[8]
Mobile Phase	48% Methanol in Water[5]	Methanol–water–phosphate buffer (pH 3; 0.05 M)–sodium heptanesulfonate 65:35:3:0.13 (v/v/v/w) [6][7]	Acetonitrile: 0.1% v/v Triethylamine (pH 7.4) (78:22 v/v)[8]
Flow Rate	1.0 mL/min[5]	0.8 mL/min[6][7]	1.0 mL/min[8]
Detection	UV at 235 nm[6][7]	UV at 235 nm[6][7]	UV at 326 nm[8]
Column Temp.	Ambient[5]	25°C[7]	Not Specified

Table 2: HPLC Method Performance

Parameter	Method 1	Method 2	Method 3
Linearity Range	Not Specified	3–50 µg/mL[6]	625–10000 ng/mL[8]
LOD	Not Specified	Not Specified	232.03 ng/mL[8]
LOQ	0.01 to 0.10%	Not Specified	703.12 ng/mL[8]
Recovery	Not Specified	82.26 - 88.95%[6]	Not Specified
Resolution (R)	> 2 between nifedipine and related compounds[5]	> 2.5[7]	Not Specified

Ultra-High-Performance Liquid Chromatography (UPLC) Method

A stability-indicating UPLC method offers a significant reduction in analysis time compared to traditional HPLC methods.[9]

Table 3: UPLC Method Parameters and Performance

Parameter	UPLC Method
Column	Acquity Shield RP18 (50 × 3.0 mm, 1.7 µm)[9]
Mobile Phase	Gradient of 10 mM ammonium formate (pH 4.5) and methanol[9]
Flow Rate	0.5 mL/min[9]
Detection	Photodiode Array (PDA)[9]
Run Time	11 minutes[9]
Linearity Range	0.25–1.5 µg/mL[9]
LOQ	0.05 µg/mL[9]
Recovery	99–105.0%[9]
Resolution (R)	> 2.0 for all consecutive pairs of compounds[9]

Experimental Protocols

Protocol 1: HPLC Separation of Nifedipine and its Nitroso Impurity

This protocol is based on a validated method for the determination of nifedipine and its related substances.[5][6][7]

1. Materials and Reagents:

- Nifedipine Reference Standard
- N-Nitroso Nifedipine Impurity Standard
- Nifedipine Nitrophenylpyridine Analog Standard
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Water (HPLC grade, deionized)
- Potassium dihydrogen phosphate
- Sodium heptanesulfonate
- Orthophosphoric acid
- Helium for mobile phase degassing

2. Equipment:

- High-Performance Liquid Chromatograph (HPLC) system with a UV detector
- ODS C18 column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)
- Sonicator

3. Preparation of Solutions:

- Mobile Phase: Prepare a filtered and degassed mixture of methanol, water, phosphate buffer (pH 3; 0.05 M), and sodium heptanesulfonate in the ratio of 65:35:3:0.13 (v/v/v/w).^{[6][7]}
- Standard Solution: Accurately weigh and dissolve an appropriate amount of Nifedipine Reference Standard in the mobile phase to obtain a known concentration (e.g., 10 μ g/mL).
- Impurity Standard Solution: Prepare a stock solution of N-Nitroso Nifedipine and Nifedipine Nitrophenylpyridine Analog in the mobile phase.
- Sample Solution: Accurately weigh and dissolve the nifedipine drug substance or product in the mobile phase to a final concentration within the validated linear range. Filter the solution

through a 0.45 μm syringe filter before injection.

4. Chromatographic Conditions:

- Column: ODS C18
- Mobile Phase: As prepared above
- Flow Rate: 0.8 mL/min[6][7]
- Injection Volume: 20 μL
- Column Temperature: 25°C[7]
- Detection Wavelength: 235 nm[6][7]

5. System Suitability:

- Inject the standard solution multiple times. The relative standard deviation (RSD) of the peak area for replicate injections should be less than 2.0%.
- The resolution between nifedipine and its impurities should be greater than 2.0.[5]
- The tailing factor for the nifedipine peak should be less than 2.0.[5]

6. Analysis:

- Inject the blank (mobile phase), standard solution, and sample solution into the chromatograph.
- Identify the peaks of nifedipine and its impurities based on their retention times compared to the standards.
- Quantify the impurities in the sample solution using the peak area of the corresponding standards.

Visualizations

Experimental Workflow

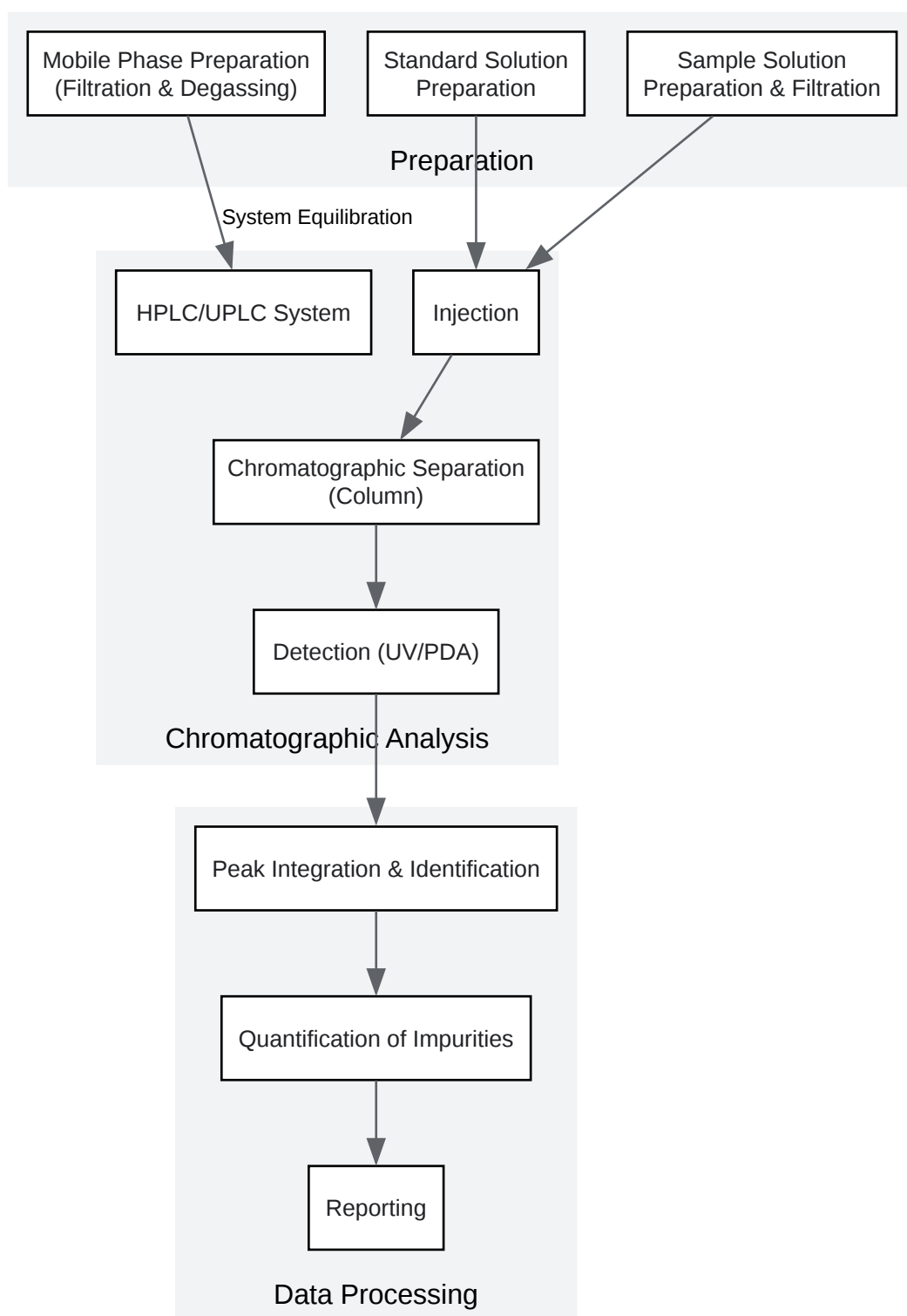


Figure 1: General Workflow for Chromatographic Analysis

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Caption: General Workflow for Chromatographic Analysis.

Logical Relationship of Impurity Analysis

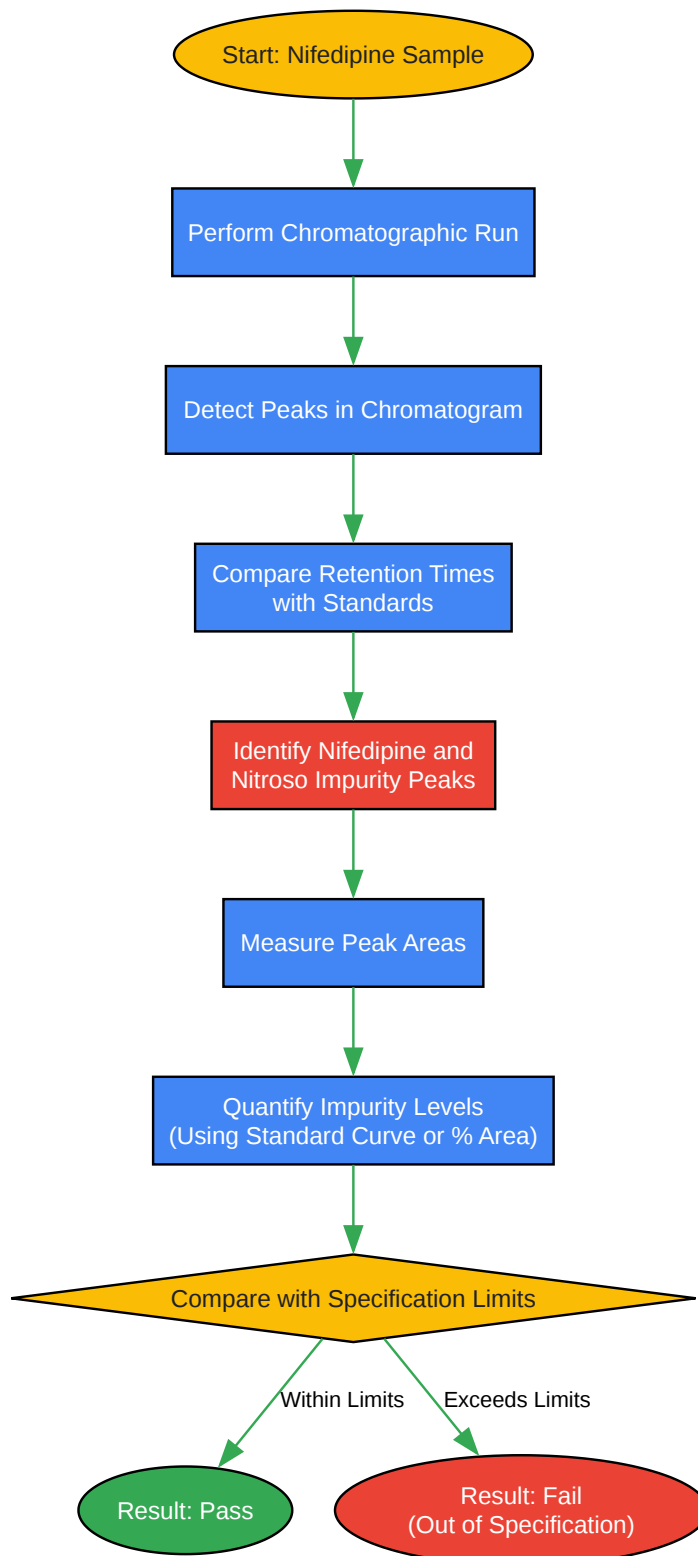


Figure 2: Logical Flow of Impurity Identification and Quantification

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Caption: Logical Flow of Impurity Identification and Quantification.

Conclusion

The accurate detection and quantification of nifedipine and its nitroso impurity are critical for ensuring the safety and efficacy of nifedipine-containing pharmaceutical products. The HPLC and UPLC methods detailed in this application note provide robust and reliable approaches for the separation and analysis of these compounds. The provided protocols and workflows serve as a practical guide for researchers and quality control analysts in the pharmaceutical industry. The UPLC method, in particular, offers a significant advantage in terms of analysis speed without compromising separation efficiency. Adherence to these validated methods is essential for regulatory compliance and patient safety.

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